

Technical Guide: Physicochemical Properties of **tert-Butyl 2-(3-iodophenyl)acetate**

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Compound of Interest

Compound Name: *tert-Butyl 2-(3-iodophenyl)acetate*

Cat. No.: B1413666

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This technical guide provides a detailed overview of the molecular weight and related physicochemical properties of **tert-Butyl 2-(3-iodophenyl)acetate**, a compound of interest in organic synthesis and medicinal chemistry.

Core Compound Data

tert-Butyl 2-(3-iodophenyl)acetate is an ester derivative of (3-iodophenyl)acetic acid. The introduction of the tert-butyl group provides steric hindrance, which can be synthetically advantageous. The presence of an iodine atom on the phenyl ring makes it a versatile intermediate for cross-coupling reactions.

Physicochemical Data Summary

The key quantitative data for **tert-Butyl 2-(3-iodophenyl)acetate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₅ IO ₂	[1]
Molecular Weight	318.15 g/mol	[1]
Monoisotopic Mass	318.01168 Da	[1]
Topological Polar Surface Area	26.3 Å ²	[1]
Rotatable Bond Count	4	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	2	[1]

Experimental Protocols

The molecular weight of a compound is a fundamental property determined from its chemical formula. The experimental determination of this value is typically achieved through mass spectrometry.

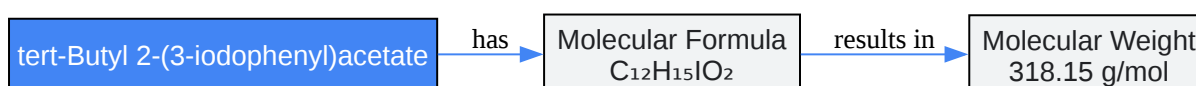
Methodology: Mass Spectrometry for Molecular Weight Determination

- **Sample Preparation:** A dilute solution of **tert-Butyl 2-(3-iodophenyl)acetate** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer, where it is ionized. Common ionization techniques for a molecule of this nature include Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Mass Analysis:** The ionized molecules are then passed through a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of ions at each m/z value, generating a mass spectrum.

- Data Interpretation: The peak in the mass spectrum corresponding to the molecular ion $[M]^+$ or a common adduct (e.g., $[M+H]^+$, $[M+Na]^+$) is identified. The molecular weight is then calculated from the observed m/z value. For **tert-Butyl 2-(3-iodophenyl)acetate**, the expected monoisotopic mass is approximately 318.01 Da.[1]

Visualizations

The following diagrams illustrate the relationships between the compound's identity, its constituent parts, and its key properties.



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Caption: Relationship between compound name, molecular formula, and molecular weight.

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References

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